Publish Comparison Guide: Benchmarking 4-Chloro-2-fluorophenylthiocyanate (4-CFT)

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Compound of Interest	
Compound Name:	*4-Chloro-2-fluorophenylthiocyanate*
CAS No.:	*1820666-86-1*
Cat. No.:	*B1458926*

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Executive Summary & Mechanistic Basis

4-Chloro-2-fluorophenylthiocyanate (4-CFT) represents a class of electrophilic inhibitors containing a thiocyanate "warhead" attached to a halogenated aromatic ring. Unlike standard reversible inhibitors, 4-CFT is predicted to engage active site nucleophiles (specifically Cysteine thiolates) through a covalent or pseudo-covalent mechanism.

Why Benchmark? To validate 4-CFT as a drug candidate or chemical probe, it must be distinguished from "pan-assay interference compounds" (PAINS) and non-specific alkylators. We benchmark it against:

- E-64: The "Gold Standard" irreversible cysteine protease inhibitor (highly selective).
- Iodoacetamide (IAA): A non-specific cysteine alkylator (negative control for selectivity).
- Leupeptin: A reversible transition-state analog (control for binding kinetics).

Mechanism of Action (Hypothesis)

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The thiocyanate group (

) is a "soft" electrophile. Upon attack by the enzyme's catalytic cysteine (

), two pathways are possible:[1]

- Cyanylation: Transfer of the nitrile group to form

  (irreversible).
- Disulfide Formation: Formation of a mixed disulfide

  (reversible by reducing agents).

Comparative Analysis: 4-CFT vs. Standard Inhibitors[2]

Feature	4-CFT (Test Compound)	E-64 (Benchmark)	Iodoacetamide (Control)	Leupeptin (Ref)
Warhead	Aryl Thiocyanate (-SCN)	Epoxysuccinyl	Iodoacetyl	Aldehyde
Binding Mode	Covalent (Thiol-dependent)	Irreversible Alkylation	Irreversible Alkylation	Reversible (Hemithioacetal)
Selectivity	Tunable via Aryl Ring	High (Cys Proteases only)	Low (All accessible thiols)	Moderate (Ser/Cys Proteases)
Reversibility	DTT-Sensitive (Likely)	DTT-Insensitive	DTT-Insensitive	Rapidly Reversible
Kinetics	Time-Dependent ( )	Time-Dependent	Slow Alkylation	Fast Equilibrium ( )

Experimental Protocols

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Note: All assays should be performed in triplicate. The model enzyme suggested is Papain or Cathepsin B due to their defined active site cysteines.

Experiment A: Time-Dependent Inhibition (Kinetic Diagnosis)

Objective: Determine if 4-CFT acts as a rapid-equilibrium inhibitor or a slow-binding covalent inhibitor.

Protocol:

- Preparation: Prepare 100X stocks of 4-CFT, E-64, and Leupeptin in DMSO.
- Incubation: Incubate Enzyme (5 nM) with varying concentrations of inhibitor (

  to

) in assay buffer (50 mM Na-Acetate, pH 5.5, 1 mM EDTA).
  - Critical: Do NOT add DTT/GSH to the pre-incubation buffer, as thiols will quench the thiocyanate.
- Time Points: Aliquot mixtures at

  min into a substrate solution (e.g., Z-Phe-Arg-AMC,

).
- Measurement: Monitor fluorescence release (Ex 360 nm / Em 460 nm) continuously for 5 min.
- Analysis: Plot % Remaining Activity vs. Pre-incubation Time.
  - Result: A mono-exponential decay indicates covalent/slow-binding inhibition (Characteristic of 4-CFT and E-64). Leupeptin will show constant inhibition regardless of pre-incubation time.

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Experiment B: Thiol Reversibility Assay (The "Rescue" Test)

Objective: Distinguish between stable alkylation (like E-64) and disulfide formation (unique to thiocyanates).

Protocol:

- Inhibition: Incubate Enzyme with 4-CFT (

) for 30 min to achieve >90% inhibition.
- Control: Run parallel samples with E-64 (Irreversible Control).
- Jump Dilution/Rescue:
  - Group 1 (Dilution only): Dilute the mixture 100-fold into buffer containing substrate.
  - Group 2 (Thiol Rescue): Dilute 100-fold into buffer containing substrate + 5 mM DTT (Dithiothreitol).
- Readout: Measure enzymatic recovery.
  - Interpretation: If DTT restores activity for 4-CFT but not E-64, the mechanism is Disulfide Interchange (

). If DTT fails to restore activity, the mechanism is Cyanylation (

) or stable alkylation.

Experiment C: Mass Spectrometry Validation (Intact Protein LC-MS)

Objective: Confirm the stoichiometry and mass shift of the adduct.

- Incubate Enzyme (

) with 4-CFT (

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) for 60 min.

- Quench with 1% Formic Acid.
- Analyze via ESI-TOF MS.
  - Expected Shift (Disulfide Mode):

    .

    - Formula:

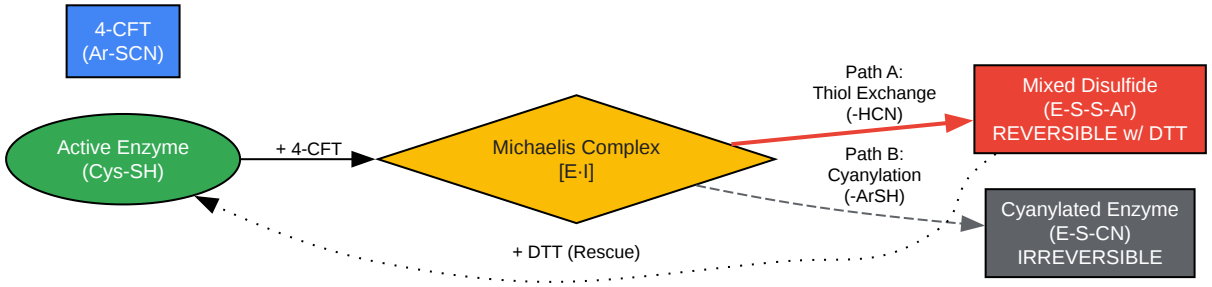
      . Approx shift: +173.6 Da.
  - Expected Shift (Cyanylation Mode):

    .

    - Approx shift: +25.0 Da.

Mechanism Visualization

The following diagram illustrates the bifurcation in mechanism that must be tested.



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Caption: Mechanistic bifurcation for Aryl Thiocyanates. Path A (Disulfide formation) is the most common mode for electron-deficient aryl thiocyanates and is distinguished by DTT reversibility.

References

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